

NU2058 not dissolving properly in DMSO

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Compound of Interest

Compound Name: NU2058

Cat. No.: B1683949

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NU2058 Technical Support Center

This technical support center provides guidance for researchers, scientists, and drug development professionals experiencing issues with dissolving **NU2058** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **NU2058** in DMSO?

A1: **NU2058** is readily soluble in DMSO. However, the reported solubility can vary slightly between suppliers. Available data indicates a solubility of at least 25 mg/mL. For instance, some datasheets report solubilities of ≥ 32 mg/mL (129.40 mM) and 49 mg/mL (198.13 mM).

Q2: My **NU2058** is not dissolving completely in DMSO, even at a concentration that is supposed to be within the soluble range. What could be the issue?

A2: Several factors can contribute to this issue:

- **DMSO Quality:** DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in your DMSO can significantly decrease the solubility of **NU2058**.
- **Compound Purity:** The purity of the **NU2058** can affect its solubility.
- **Temperature:** Dissolution can be an endothermic process, and room temperature may not be sufficient for complete dissolution, especially at higher concentrations.

- Insufficient Agitation: The compound may require more vigorous mixing to fully dissolve.

Q3: Is it normal for my **NU2058** DMSO stock solution to precipitate when diluted into an aqueous buffer or cell culture medium?

A3: Yes, this is a common observation. **NU2058** is poorly soluble in aqueous solutions. When a concentrated DMSO stock is diluted into a water-based medium, the **NU2058** may precipitate out as its concentration exceeds its solubility limit in the final aqueous environment.

Q4: How should I store my **NU2058** powder and DMSO stock solutions?

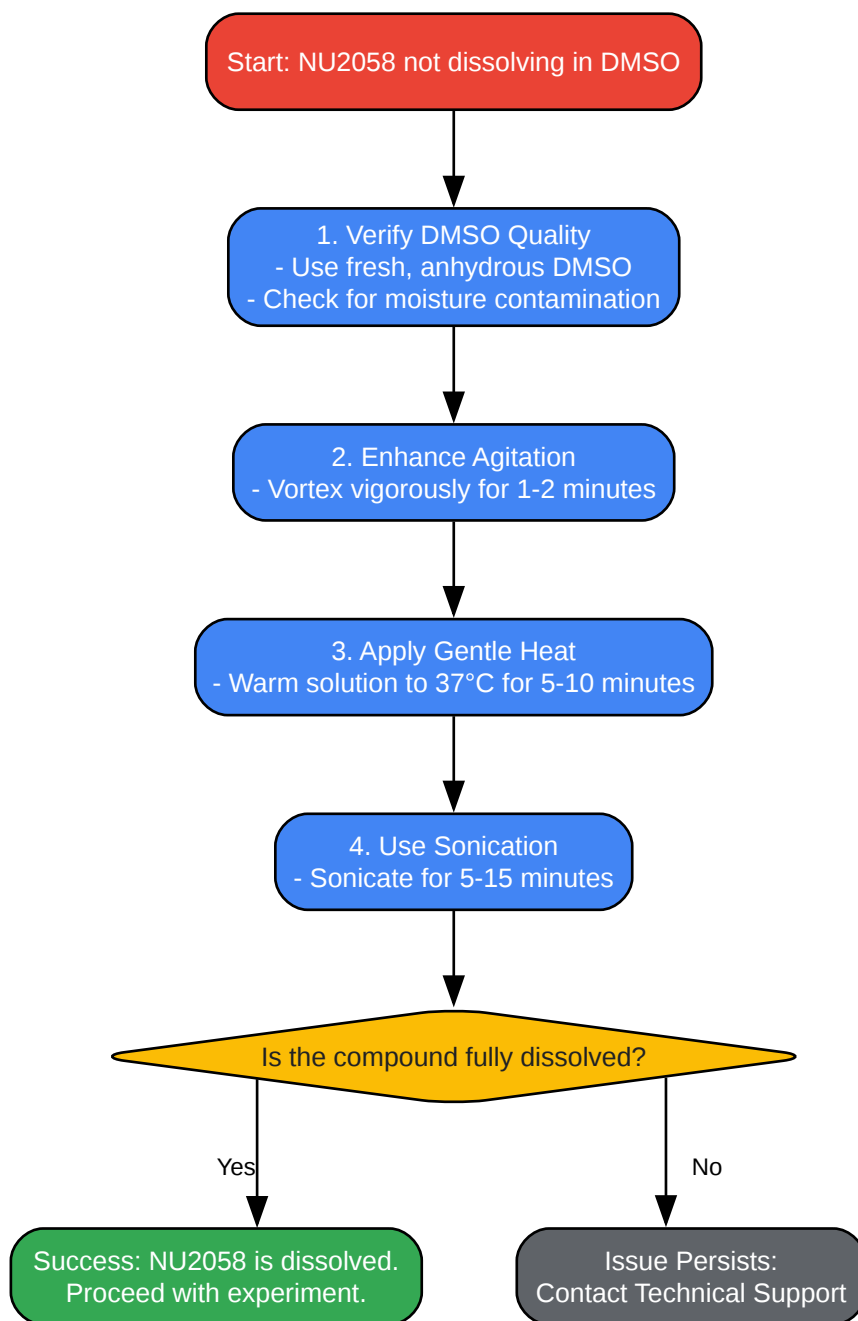
A4: **NU2058** powder should be stored at -20°C for long-term stability. DMSO stock solutions should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles and stored at -80°C.

Troubleshooting Guide

If you are encountering issues with dissolving **NU2058** in DMSO, please follow the troubleshooting steps outlined below.

Issue: **NU2058** powder is not fully dissolving in DMSO.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for dissolving **NU2058** in DMSO.

Data Presentation

Table 1: Solubility of **NU2058** in Various Solvents

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Reference
DMSO	≥ 32	129.40	MedChemExpress
DMSO	49	198.13	Selleck Chemicals
DMSO	25	101.1	Cayman Chemical
Ethanol	49	198.13	Selleck Chemicals
Water	Insoluble	-	Selleck Chemicals
DMSO:PBS (pH 7.2) (1:7)	0.12	0.485	Cayman Chemical

Experimental Protocols

Protocol 1: Standard Procedure for Preparing a NU2058 Stock Solution in DMSO

- Preparation: Allow the **NU2058** vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **NU2058** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to achieve the desired stock concentration.
- Dissolution: Vortex the solution vigorously for 1-2 minutes. Visually inspect for any undissolved particles.
- Storage: Once fully dissolved, aliquot the stock solution into single-use, light-protected tubes and store at -80°C.

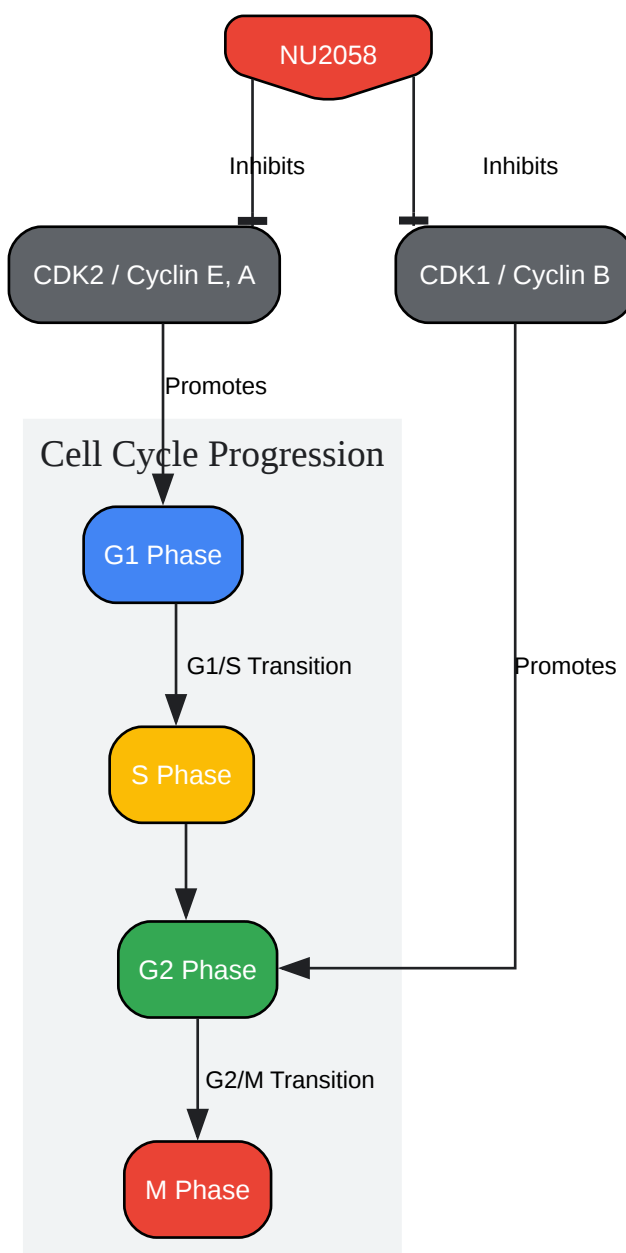
Protocol 2: Enhanced Dissolution Protocol for NU2058 in DMSO

If the standard protocol is insufficient, follow these additional steps:

- **Gentle Heating:** Place the vial in a 37°C water bath for 5-10 minutes. Avoid higher temperatures to minimize the risk of compound degradation.
- **Vortexing:** After heating, vortex the solution again for 1-2 minutes.
- **Sonication:** If undissolved particles remain, place the vial in a sonicator bath for 5-15 minutes. This can help break up aggregates and facilitate dissolution.
- **Final Inspection:** Visually inspect the solution to ensure it is clear and free of particulates.

Signaling Pathway

NU2058 is an inhibitor of Cyclin-Dependent Kinase 1 (CDK1) and Cyclin-Dependent Kinase 2 (CDK2), key regulators of the cell cycle.



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Caption: **NU2058** inhibits CDK1 and CDK2, leading to cell cycle arrest.

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